

Proper Disposal of 80-O16B: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 80-O16B

Cat. No.: B10829782

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Providing essential safety and logistical information for the operational and disposal plans of **80-O16B**, this document outlines the procedural, step-by-step guidance for its proper handling and disposal. This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

80-O16B is an ionizable cationic lipidoid containing disulfide bonds, supplied as a 10 mg/ml solution in ethanol.[1][2] Due to its chemical nature and the hazardous properties of its solvent, specific procedures must be followed for its disposal to ensure the safety of laboratory personnel and to comply with environmental regulations.

Hazard Identification and Safety Precautions

A comprehensive understanding of the hazards associated with **80-O16B** is critical before handling. According to its Safety Data Sheet (SDS), **80-O16B** is classified as follows:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[3]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[3]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[3]

The solvent, ethanol, is a flammable liquid. Ethanol solutions with a concentration of 24% or higher are classified as hazardous waste and are prohibited from drain disposal.[4]

Personal Protective Equipment (PPE): When handling **80-O16B**, appropriate personal protective equipment must be worn. This includes:

- Protective gloves
- Protective clothing
- Eye protection (safety goggles or face shield)
- Face protection

Wash hands thoroughly after handling.[\[3\]](#)

Step-by-Step Disposal Procedure

The disposal of **80-O16B** must be managed as hazardous waste. Under no circumstances should it be disposed of down the drain.[\[5\]](#)[\[6\]](#)

- Waste Collection:
 - Collect all waste containing **80-O16B**, including unused solutions, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, in a designated and properly labeled hazardous waste container.
 - The container must be compatible with ethanol and clearly marked with "Hazardous Waste" and the specific contents (e.g., "**80-O16B** in Ethanol").
- Waste Segregation:
 - Segregate the **80-O16B** waste stream from other laboratory waste to prevent accidental mixing with incompatible chemicals.
- Storage:
 - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from sources of ignition.

- Ensure the storage area is compliant with all local regulations for hazardous waste storage.
- Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.
 - Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to **80-O16B** and its disposal.

Parameter	Value	Reference
CAS Number	1624618-02-5	[1][2][3]
Molecular Formula	C39H78N2O4S4	[1][2]
Formulation	10 mg/ml solution in ethanol	[1][2]
Ethanol Concentration		
Requiring Hazardous Waste Disposal	≥ 24%	[4]

Experimental Protocols

This document focuses on disposal procedures. For experimental protocols involving the use of **80-O16B** in the generation of lipid nanoparticles for genome editing, refer to the following publications:

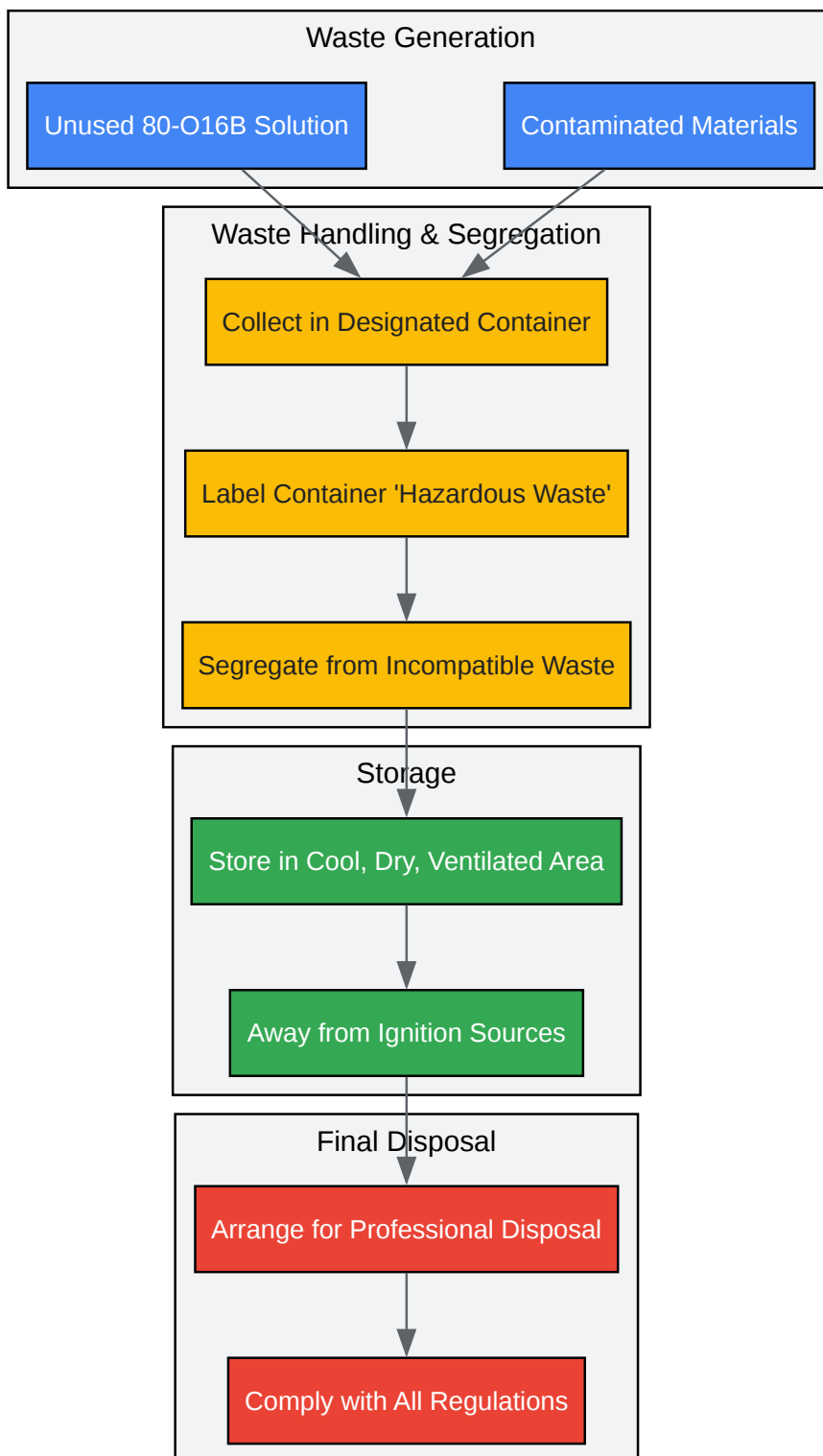
- Li, Y., Bolinger, J., Yu, Y., et al. Intracellular delivery and biodistribution study of CRISPR/Cas9 ribonucleoprotein loaded bio-reducible lipidoid nanoparticles. *Biomater. Sci.* 7(2), 596-606 (2019).

- Tang, Q., Liu, J., Jiang, Y., et al. Cell-selective messenger RNA delivery and CRISPR/Cas9 genome editing by modulating the interface of phenylboronic acid-derived lipid nanoparticles and cellular surface sialic acid. ACS Appl. Mater. Interfaces 11(50), 46585-46590 (2019).

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **80-O16B**.

80-O16B Disposal Workflow



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Caption: Logical workflow for the safe disposal of **80-O16B** waste.

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